

# Preclinical Profile of CN-55945: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: NITROMIFENE

Cat. No.: B1215187

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## Abstract

CN-55945, also known as **Nitromifene** or CI-628, is a non-steroidal triphenylethylene derivative with potent anti-estrogenic properties. Preclinical investigations have primarily focused on its utility as a post-coital antifertility agent. This document provides a comprehensive overview of the preclinical data available for CN-55945, detailing its mechanism of action, pharmacological effects, and available quantitative data from in vivo and in vitro studies. The experimental methodologies described herein are based on the available scientific literature.

## Core Compound Details

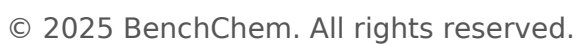
- Compound Name: CN-55945
- Systematic Name: 1-[2-(p-[α-(p-methoxyphenyl)-β-nitrostyryl]phenoxy)ethyl]pyrrolidine, monocation[1]
- Synonyms: **Nitromifene**, CI-628[2]
- Pharmacological Class: Estrogen Antagonist, Selective Estrogen Receptor Modulator (SERM)[2][3]

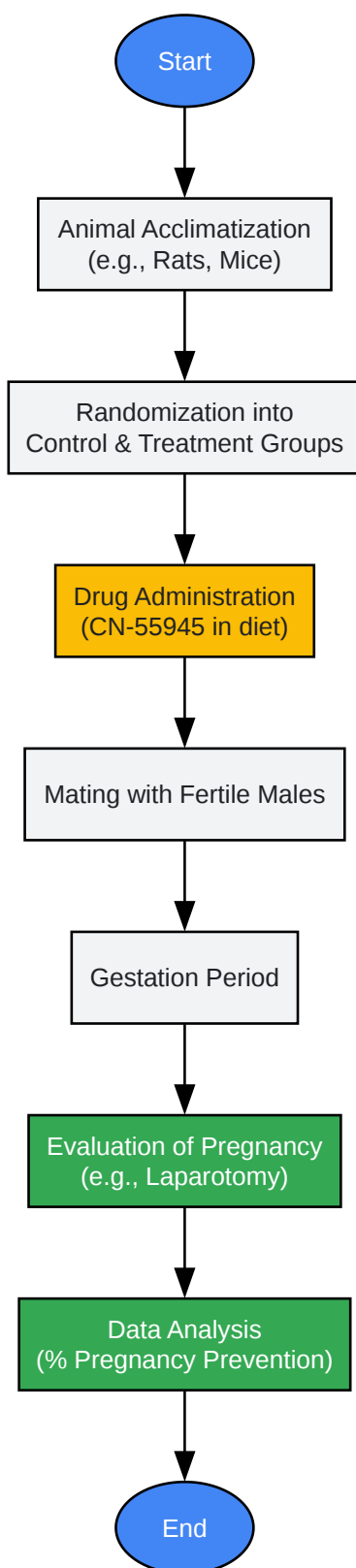
## Mechanism of Action

CN-55945 exerts its biological effects primarily through the antagonism of the estrogen receptor (ER). It competitively inhibits the binding of estradiol to both ER $\alpha$  and ER $\beta$ , thereby blocking the downstream signaling cascades that are initiated by estrogen. Evidence suggests that CN-55945 can also displace estradiol that is already bound to its receptor[1]. This action prevents the conformational changes in the ER that are necessary for the recruitment of co-activators and the initiation of gene transcription in estrogen-responsive tissues.

Some studies classify CN-55945 as a partial agonist, indicating that in certain contexts, it may exhibit weak estrogenic activity. This dual activity is a characteristic feature of SERMs, which can act as either estrogen agonists or antagonists depending on the target tissue. The anti-implantation effect of CN-55945 is attributed to its anti-estrogenic properties, which interfere with the estrogen-dependent processes required for the preparation of the uterus for implantation. Additionally, it may induce luteolysis by stimulating the release of luteinizing hormone (LH), further contributing to its antifertility effects.

## Signaling Pathway of CN-55945 as an Estrogen Receptor Antagonist





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## References

- 1. journals.physiology.org [journals.physiology.org]
- 2. Pyrrolidine, 1-(2-(4-(1-(4-methoxyphenyl)-2-nitro-2-phenylethenyl)phenoxy)ethyl)-, 2-hydroxy-1,2,3-propanetricarboxylate (1:1) | C33H36N2O11 | CID 22149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ias.ac.in [ias.ac.in]
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